

Application Notes: Preparation of Entrectinib Stock Solution in DMSO

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Compound of Interest

Compound Name: Emzeltrectinib

Cat. No.: B12403038

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Introduction Entrectinib is a potent and selective inhibitor of the tyrosine kinases TRKA, TRKB, TRKC, ROS1, and ALK.^{[1][2]} For in vitro studies, it is crucial to prepare a stable and accurately concentrated stock solution. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions of Entrectinib due to its high solubilizing capacity for this compound. These application notes provide a detailed protocol for the preparation, handling, and storage of Entrectinib stock solutions for research purposes.

Data Summary The following table summarizes the key quantitative data for Entrectinib relevant to stock solution preparation.

Parameter	Value	Source(s)
Molecular Weight	560.64 g/mol	[3]
Physical Appearance	Crystalline solid	[1]
Solubility in DMSO	Ranging from ≥ 28.05 mg/mL to 100 mg/mL (178.36 mM)	[2][3][4][5]
Recommended Storage	Powder: -20°C (stable for ≥ 4 years)	[1]
Stock Solution: -20°C (up to several months) or -80°C (up to 6 months)		
	[3][5][6][7]	

Experimental Protocols

Materials and Equipment

- Entrectinib powder (purity $\geq 98\%$)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Handle Entrectinib powder in a chemical fume hood to avoid inhalation of dust.^[8]
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.^[8]
- Consult the Safety Data Sheet (SDS) for Entrectinib before handling.^{[8][9]}
- DMSO can facilitate the absorption of substances through the skin; therefore, avoid direct contact.

Preparation of a 50 mM Entrectinib Stock Solution

This protocol describes the preparation of 1 mL of a 50 mM stock solution. Adjust volumes and mass as needed for different concentrations or volumes.

Calculation:

- $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 560.64 \text{ g/mol} \times 1000 \text{ mg/g} = 28.03 \text{ mg}$

Procedure:

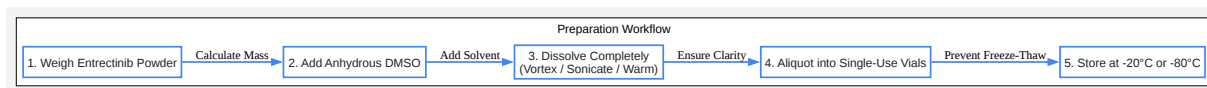
- **Weighing:** In a chemical fume hood, accurately weigh 28.03 mg of Entrectinib powder and transfer it to a sterile vial.
- **Solvent Addition:** Add 1 mL of high-purity DMSO to the vial containing the Entrectinib powder. It is advisable to use fresh DMSO, as absorbed moisture can reduce the solubility of the compound.^[2]
- **Dissolution:**
 - Tightly cap the vial and vortex thoroughly for 2-5 minutes.
 - If the solid does not completely dissolve, warm the solution in a 37°C water bath for 10 minutes.^{[3][6]}
 - Alternatively, or in combination with warming, place the vial in an ultrasonic water bath for 10-20 minutes to facilitate dissolution.^{[3][6]}
 - Visually inspect the solution to ensure no solid particles remain. The final solution should be clear.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.^{[5][7]}
 - Store the aliquots at -20°C for short-to-medium-term storage (up to several months) or at -80°C for long-term storage (up to 6 months).^{[3][5][7]}

Preparation of Working Solutions

For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in cell culture medium.

- Thawing: Thaw a single aliquot of the stock solution at room temperature.
- Dilution: Perform serial dilutions in your desired cell culture medium to reach the final experimental concentration.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the culture medium is less than 0.5%, with a concentration of 0.1% being preferable, to avoid solvent-induced cytotoxicity.^{[7][10]}
- Control: Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Visualizations



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Caption: Workflow for preparing Entrectinib stock solution in DMSO.

Caption: Simplified signaling pathway inhibited by Entrectinib.

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